

Technical Guide: H-Gly-Gly-pNA HCl Chemical Properties & Applications

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Compound of Interest

Compound Name: *H-Gly-Gly-pNA HCl*

CAS No.: 66493-42-3

Cat. No.: B1449409

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Executive Summary

H-Gly-Gly-pNA HCl (Glycyl-glycyl-p-nitroanilide hydrochloride) is a specialized chromogenic substrate used primarily for the kinetic characterization of Dipeptidyl Peptidase II (DPP-II) and glycyl-specific aminopeptidases. Unlike its analog Gly-Pro-pNA—the gold standard for Dipeptidyl Peptidase IV (DPP-IV)—this compound targets enzymes with specificity for N-terminal Gly-Gly motifs.

This guide details the physicochemical properties, mechanistic action, and validated experimental protocols for using **H-Gly-Gly-pNA HCl** in high-throughput screening and enzymatic profiling.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

The following data consolidates the structural and physical characteristics of the compound. Researchers must verify the salt form (HCl) as it significantly impacts solubility compared to the free base.

Property	Specification
Chemical Name	Glycyl-glycyl-p-nitroanilide hydrochloride
Common Abbreviations	H-Gly-Gly-pNA HCl; Gly-Gly-4-NA
CAS Number	66493-42-3 (HCl salt)
Molecular Formula	C ₁₀ H ₁₂ N ₄ O ₄ [1][2][3][4] · HCl
Molecular Weight	288.69 g/mol
Appearance	White to off-white crystalline powder
Chromophore	p-Nitroaniline (pNA)
Absorption Max ()	315 nm (uncleaved); 405 nm (free pNA)
Solubility	Soluble in water (>10 mg/mL); highly soluble in DMSO/DMF
pKa (pNA moiety)	~1.0 (Amine protonation); Assay relevant pKa ~8.0

Mechanistic Action: The Chromogenic Switch

The utility of **H-Gly-Gly-pNA HCl** relies on the "chromogenic switch" mechanism. The intact peptide-pNA amide bond suppresses the resonance of the p-nitroaniline group, keeping the solution colorless (or pale yellow) at 405 nm. Upon enzymatic hydrolysis, the release of free p-nitroaniline results in a strong bathochromic shift, allowing for real-time kinetic monitoring.

Reaction Pathway

The reaction proceeds via nucleophilic attack by the enzyme's active site (typically a Serine or Cysteine protease) on the carbonyl carbon of the scissile bond.



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Figure 1: Enzymatic hydrolysis pathway of H-Gly-Gly-pNA. The cleavage releases free p-nitroaniline, which absorbs strongly at 405 nm.[5]

Target Specificity: DPP-II vs. DPP-IV

A critical distinction for researchers is the enzyme specificity. Using the wrong substrate will lead to false negatives or poor kinetic resolution.

Feature	H-Gly-Gly-pNA	H-Gly-Pro-pNA
Primary Target	DPP-II (Dipeptidyl Peptidase II), Glycyl-Aminoamidases	DPP-IV (CD26)
Enzyme Class	Serine/Cysteine proteases (Lysosomal)	Serine proteases (Membrane/Circulating)
pH Optimum	Acidic to Neutral (pH 5.5 - 7.0)	Neutral to Basic (pH 7.5 - 8.5)
Specificity Constant	High for Gly-Gly N-terminus	High for X-Pro N-terminus
Cross-Reactivity	Low activity with DPP-IV (<10%)	Minimal activity with DPP-II

Expert Insight: While DPP-IV can technically cleave Gly-Gly-pNA, the catalytic efficiency (

) is orders of magnitude lower than for Gly-Pro-pNA. Conversely, bacterial enzymes like PhTET4 (from *Pyrococcus horikoshii*) are strict glycyl-specific aminopeptidases and show high activity solely with Gly-Gly-pNA or Gly-pNA [1].

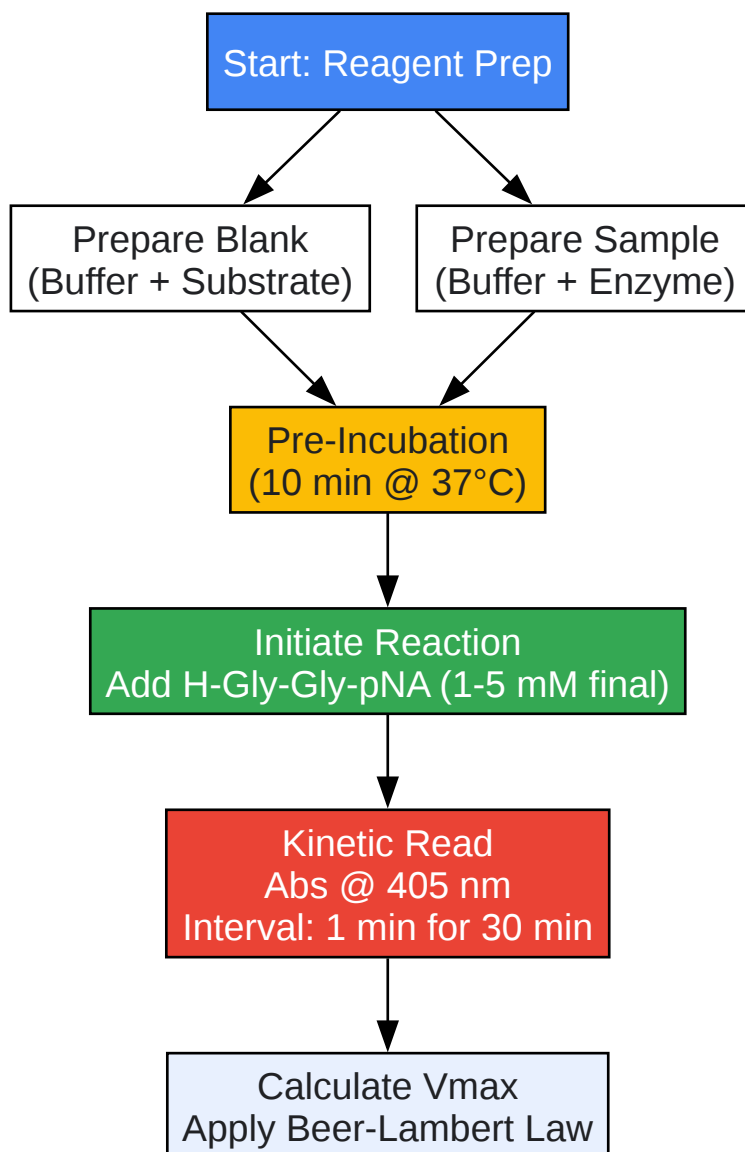
Experimental Protocol: Kinetic Assay

This protocol is designed for a 96-well microplate format.[6][7] It assumes the use of a standard spectrophotometer.

Reagent Preparation

- Assay Buffer (pH 7.5): 50 mM Tris-HCl, 150 mM NaCl. Note: For DPP-II specific assays, use Citrate-Phosphate buffer at pH 5.5.
- Substrate Stock (20 mM): Dissolve 5.8 mg of **H-Gly-Gly-pNA HCl** in 1.0 mL of dry DMSO. Store at -20°C.
 - Why DMSO? While water soluble, preparing stocks in DMSO prevents hydrolytic degradation during long-term storage.
- pNA Standard: Dissolve p-nitroaniline in DMSO to create a standard curve (0 - 200 μ M) to calculate the specific extinction coefficient for your instrument.

Assay Workflow



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Figure 2: Standard kinetic assay workflow for measuring peptidase activity using H-Gly-Gly-pNA.

Data Analysis

Calculate enzyme activity using the Beer-Lambert Law:

Where:

- : Slope of the linear portion of the kinetic curve.

- : Extinction coefficient of pNA at 405 nm.[5][6][7]
 - Value: Typically 9,600 – 10,500 M⁻¹cm⁻¹ (pH dependent).[2]
 - Recommendation: Use

as a baseline, or derive experimentally [2].
- : Path length (0.6 cm for 200 µL in standard 96-well plate).

Formula for Activity (Units/mL):

[2]

Validation & Troubleshooting

Self-Validating Controls

To ensure data integrity ("Trustworthiness"), every assay plate must include:

- Substrate Blank: Buffer + Substrate (No Enzyme). Checks for spontaneous hydrolysis (autolysis).
 - Threshold:

should be < 0.001. If higher, check buffer pH or substrate age.
- Product Standard: A well containing fully hydrolyzed pNA (e.g., 100 µM). Verifies the detector is linear and functioning at 405 nm.

Common Issues

- Precipitation: If the substrate precipitates upon addition to the buffer, lower the final concentration or increase the DMSO percentage (keep < 5% to avoid enzyme inhibition).
- Non-Linearity: If the reaction curve plateaus quickly, the substrate is depleted. Dilute the enzyme 1:10 and repeat.

Safety & Handling

- Hazard: p-Nitroaniline (the cleavage product) is toxic and a potential carcinogen.

- PPE: Wear nitrile gloves and safety glasses.
- Storage: Store solid **H-Gly-Gly-pNA HCl** at -20°C with desiccant. It is hygroscopic; allow the vial to reach room temperature before opening to prevent condensation.

References

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